Technical Guide: Physicochemical Properties of Ceftazidime-d5

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Compound of Interest

Compound Name:	*Ceftazidime-d5*
Cat. No.:	*B15555147*

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a detailed examination of the molecular weight and related physicochemical properties of **Ceftazidime-d5**, an isotopically labeled form of the third-generation cephalosporin antibiotic, Ceftazidime.

Introduction to Ceftazidime and its Deuterated Analog

Ceftazidime is a broad-spectrum β-lactam antibiotic with activity against a wide range of Gram-positive and Gram-negative bacteria, including Pseudomonas aeruginosa.[1][2] Structurally, it consists of a β-lactam ring fused to a dihydrothiazine ring, characteristic of cephalosporins.[1]

Isotopically labeled compounds, such as **Ceftazidime-d5**, are indispensable tools in pharmaceutical research. They serve as internal standards in quantitative bioanalytical assays (e.g., liquid chromatography-mass spectrometry, LC-MS) for pharmacokinetic and metabolic studies. The deuterium atoms (d or ^2H) increase the mass of the molecule without significantly altering its chemical properties, allowing for clear differentiation from the unlabeled endogenous

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or administered drug. In **Ceftazidime-d5**, five hydrogen atoms on the pyridinium ring are replaced with deuterium.[3][4]

Physicochemical Data Summary

The key physicochemical properties of anhydrous Ceftazidime and its deuterated analog are summarized below for direct comparison.

Property	Ceftazidime (Unlabeled)	Ceftazidime-d5	Data Source(s)
Molecular Formula	C22H22N6O7S2	C22H17D5N6O7S2	[3][4][5][6]
Average Molecular Weight (g/mol)	546.58	551.61	[4][5][7][8]
Monoisotopic Mass (Da)	546.0991	551.1305	N/A

Experimental Protocols: Molecular Weight Calculation

The molecular weight of a molecule is the sum of the atomic weights of its constituent atoms. The difference between Ceftazidime and **Ceftazidime-d5** arises from the substitution of five protium (^1H) atoms with five deuterium (^2H or D) atoms.

3.1 Standard Atomic Weights

The calculations are based on the following IUPAC standard atomic weights:

- Carbon (C): 12.011 u
- Hydrogen (H): 1.008 u
- Deuterium (D): 2.014 u
- Nitrogen (N): 14.007 u

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- Oxygen (O): 15.999 u
- Sulfur (S): 32.06 u

3.2 Calculation for Ceftazidime ($C_{22}H_{22}N_6O_7S_2$)

The molecular weight is calculated as follows:

- (22 × 12.011) + (22 × 1.008) + (6 × 14.007) + (7 × 15.999) + (2 × 32.06)
- = 264.242 + 22.176 + 84.042 + 111.993 + 64.12
- ≈ 546.57 g/mol

This calculated value aligns with the reported molecular weight of approximately 546.6 g/mol . [6]

3.3 Calculation for **Ceftazidime-d5** ($C_{22}H_{17}D_5N_6O_7S_2$)

The molecular weight is calculated by substituting five hydrogen atoms with deuterium:

- (22 × 12.011) + (17 × 1.008) + (5 × 2.014) + (6 × 14.007) + (7 × 15.999) + (2 × 32.06)
- = 264.242 + 17.136 + 10.070 + 84.042 + 111.993 + 64.12
- ≈ 551.60 g/mol

This calculated value is consistent with the experimentally cited molecular weight of 551.61 g/mol .[4][5][7]

Visualization of Isotopic Relationship

The following diagram illustrates the logical relationship between Ceftazidime and its deuterated isotopologue, **Ceftazidime-d5**.

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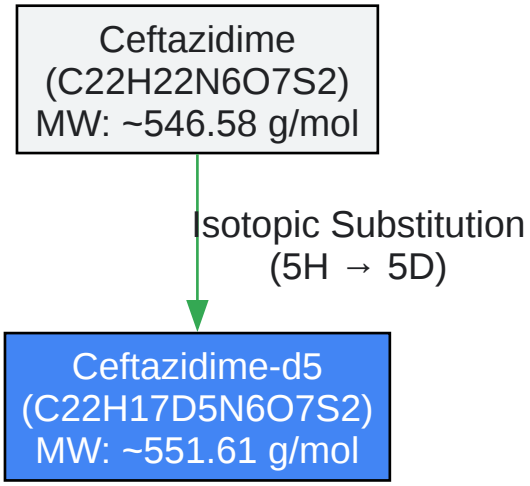

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References

- 1. PDB-101: Global Health: Antimicrobial Resistance: undefined: Ceftazidime [pdb101.rcsb.org]
- 2. Ceftazidime - Wikipedia [en.wikipedia.org]
- 3. anexib.com [anexib.com]
- 4. clearsynth.com [clearsynth.com]
- 5. scbt.com [scbt.com]
- 6. Ceftazidime | C22H22N6O7S2 | CID 5481173 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Ceftazidime-d5 | Axios Research [axios-research.com]
- 8. Ceftazidime | Antibiotic | Antibacterial | TargetMol [targetmol.com]

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